

# N-Descyclopropanecarbaldehyde Olaparib: A Technical Overview of a Key Olaparib Intermediate

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Compound of Interest		
Compound Name:	N-Descyclopropanecarbaldehyde	
	Olaparib	
Cat. No.:	B2609154	Get Quote

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### Introduction

**N-Descyclopropanecarbaldehyde Olaparib**, systematically named 4-(4-Fluoro-3-(piperazine-1-carbonyl)phthalazin-1(2H)-one, is a crucial intermediate in the synthesis of the potent poly (ADP-ribose) polymerase (PARP) inhibitor, Olaparib. Olaparib is a targeted therapy approved for the treatment of various cancers, particularly those with BRCA1/2 mutations. As an impurity and synthetic precursor, understanding the physical and chemical properties of **N-Descyclopropanecarbaldehyde Olaparib** is paramount for quality control, process optimization, and regulatory compliance in the manufacturing of Olaparib. This technical guide provides a summary of its known physical and chemical characteristics, synthetic pathways, and analytical considerations.

## **Chemical and Physical Properties**

**N-Descyclopropanecarbaldehyde Olaparib** is a white to off-white solid.[1] While specific experimental data for its melting and boiling points are not readily available in the public domain, its fundamental properties have been characterized.[2] A summary of these properties is presented in the table below.



Property	Value	Reference(s)
Chemical Name	4-(4-Fluoro-3-(piperazine-1- carbonyl)benzyl)phthalazin- 1(2H)-one	[3][4]
Synonyms	N- Descyclopropanecarbaldehyde Olaparib, Olaparib Impurity D	[1]
CAS Number	763111-47-3	[5][6]
Molecular Formula	C20H19FN4O2	[5][6]
Molecular Weight	366.40 g/mol	[5][6]
Appearance	White to off-white solid	[1]
Solubility	DMSO: ≥ 100 mg/mL (272.93 mM) Water: < 0.1 mg/mL	[5]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[7]

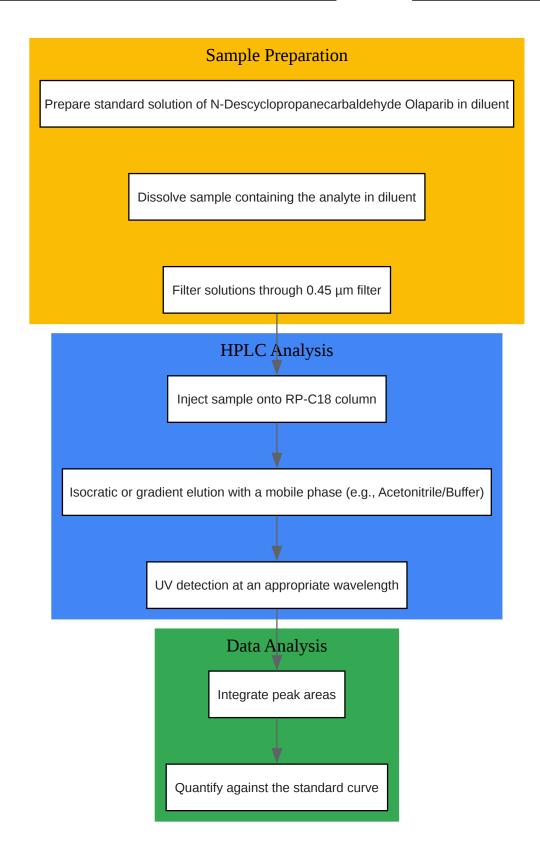
## **Synthesis**

The synthesis of **N-Descyclopropanecarbaldehyde Olaparib** is a key step in the overall manufacturing process of Olaparib. One common synthetic route involves the deprotection of a Boc-protected precursor.

A general synthetic scheme is outlined below:



tert-butyl 4-(2-fluoro-5-((4-oxo-3,4-dihydrophthalazin-1-yl)methyl)benzoyl)piperazine-1-carboxylate HCl, Ethanol N-Descyclopropanecarbaldehyde Olaparib





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## References

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